An In-depth Technical Guide to 1-Methyllysergol-d3

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Compound of Interest

Compound Name:	*1-Methyllysergol-d3*
Cat. No.:	*B15622593*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of **1-Methyllysergol-d3**, a deuterated derivative of the ergoline alkaloid 1-Methyllysergol. While specific data for the deuterated form is limited, this document compiles available information and provides representative data and protocols based on closely related lysergic acid derivatives. This guide is intended for researchers, scientists, and professionals in drug development who are interested in the synthesis, analysis, and biological activity of this class of compounds. The unlabelled form of 1-Methyllysergol has the CAS number 5572-96-3[1][2].

Chemical and Physical Data

Due to the limited availability of a specific Certificate of Analysis for **1-Methyllysergol-d3**, the following table presents representative quantitative data from the Certificate of Analysis for a structurally similar compound, D-Lysergic Acid Methyl Ester[3]. This data provides an indication of the typical purity and analytical parameters for this class of compounds.

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Parameter	Specification / Result (for D-Lysergic Acid Methyl Ester)
Appearance	Pale Brown to Light Brown Solid
Purity (HPLC)	>95% (96.27% at 240 nm)
Molecular Formula	$C_{17}H_{18}N_2O_2$ (unlabelled)
Molecular Weight	282.34 g/mol (unlabelled)
Solubility	DMSO (Slightly), Methanol (Slightly)
Storage	-20°C
Data is representative and based on the Certificate of Analysis for D-Lysergic Acid Methyl Ester[3].	

For **1-Methyllysergol-d3**, the molecular formula is $C_{17}D_3H_{17}N_2O$. The isotopic enrichment of deuterated compounds is a critical parameter. For a D_3-labeled molecule, the percentage of molecules that are the CD_3 species and those that are CD_2H can be calculated based on the isotopic enrichment level[4].

Spectroscopic Data

Detailed spectroscopic data for 1-Methyllysergol is not readily available in the public domain. However, the following tables provide representative ^1H and ^{13}C NMR data for a related ergoline compound, 9,10-Dihydrolysergic Acid[5], and a representative mass spectrum for Ergine (Lysergic Acid Amide - LSA)[6][7][8].

Representative ^1H and ^{13}C NMR Data for a Related Ergoline

The following data is for 9,10-Dihydrolysergic Acid and is provided as a representative example.[5]

^1H NMR (400 MHz, $CDCl_3$, δ ppm): 0.99-1.02 (t, 1H, H9a), 1.37 (m, 1H, H7a), 1.66 (s, 9H, Cme3), 2.00-2.05 (m, 1H, H8), 2.69 (s, 3H, NCH3), 2.82-2.88 (m, 3H, H4a, H9e, H10), 3.20-

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3.31 (m, 2H, H5, H4e), 7.04 (d, 1H, H-12), 7.26-7.32 (m, 2H, H13), 7.79 (s, 1H, H14).

^{13}C NMR (100 MHz, $CDCl_3$, δ ppm): 13.7 (CMe), 19.77 (C17), 25.65 (C4), 29.43 (C9), 37.86 (C10), 59.61 (C7), 66.98 (C5), 83.78 (C-O), 113.50 (C3), 113.68 (C13), 117.21 (C12), 119.94 (C2), 125.58 (C16), 130.56 (C8).

Representative Mass Spectrum Data

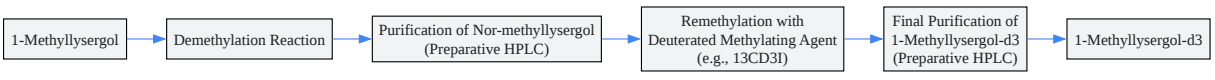
The following mass spectrum data is for Ergine (LSA) and is provided as a representative example.[6][7][8]

m/z	Interpretation
268.144	$[M+H]^+$ of Ergine (LSA) and Isoergine
223.123	Fragment ion
208.081	Fragment ion
253.126	Fragment ion
237.104	Fragment ion

Experimental Protocols

Synthesis of 1-Methyllysergol-d3 (Conceptual Workflow)

A detailed, validated synthesis protocol for **1-Methyllysergol-d3** is not publicly available. However, a general strategy for the synthesis of stable isotope-labeled ergot alkaloids can be conceptualized. This typically involves the demethylation of the parent ergot alkaloid followed by remethylation using a deuterated methylating agent, such as $^{13}CD_3$-labeled iodomethane[9]. The resulting product would then be purified by preparative HPLC[9].



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Conceptual workflow for the synthesis of **1-Methyllysergol-d3**.

Purification of Ergot Alkaloids by HPLC

High-performance liquid chromatography (HPLC) is a standard method for the purification and analysis of ergot alkaloids[10][11][12]. A general protocol for the purification of ergot alkaloids from a crude extract is outlined below.

1. Sample Preparation:

- Dissolve the crude extract in a suitable solvent, such as a mixture of methanol and 0.25% concentrated H_3PO_4 (40:60, v/v)[13].

2. HPLC System:

- Column: A reversed-phase C18 column is commonly used[10].
- Mobile Phase: A gradient elution is typically employed. For example, starting with a high proportion of an aqueous buffer (e.g., 5 mM ammonium bicarbonate) and gradually increasing the proportion of an organic solvent like acetonitrile[10].
- Flow Rate: A typical flow rate is 1 mL/min[10].
- Detection: Fluorescence detection is often used for its sensitivity, with excitation and emission wavelengths around 250 nm and 425 nm, respectively[10]. UV detection is also common[12].

3. Purification Procedure:

- Inject the prepared sample onto the HPLC system.
- Collect the fractions corresponding to the peak of the target compound.
- Concentrate the collected fractions to obtain the purified compound.

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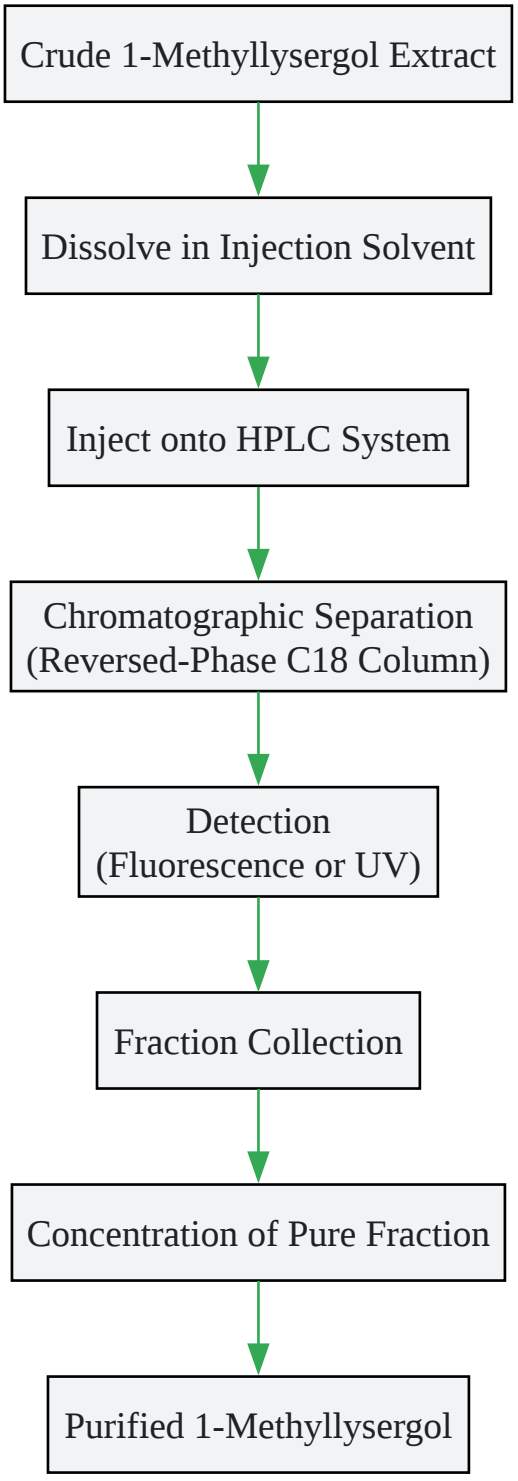

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Workflow for HPLC purification of 1-Methyllysergol.

Radioligand Binding Assay for 5-HT$_2$A Receptor

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Radioligand binding assays are used to determine the affinity of a compound for a specific receptor. The following is a generalized protocol for a competitive binding assay at the 5-HT_2A receptor using [^{3}H]ketanserin as the radioligand[14][15].

1. Materials:

- Receptor Source: Membranes from cells expressing the 5-HT_2A receptor or from brain tissue (e.g., rat frontal cortex)[14].
- Radioligand: [^{3}H]ketanserin[2][14].
- Assay Buffer: 50 mM Tris-HCl, pH 7.4[1].
- Test Compound: 1-Methyllysergol at various concentrations.
- Non-specific Binding Control: A high concentration of a known 5-HT_2A antagonist (e.g., unlabeled ketanserin).
- Filtration System: 96-well filter plates (e.g., GF/B filters) and a cell harvester[14].
- Scintillation Counter.

2. Procedure:

- Incubation: In a 96-well plate, combine the receptor membranes, [^{3}H]ketanserin, and either the test compound, buffer (for total binding), or the non-specific binding control. Incubate at a controlled temperature (e.g., 37°C) for a specific time to reach equilibrium (e.g., 30 minutes)[1].
- Filtration: Rapidly filter the incubation mixture through the filter plate to separate the bound and free radioligand. Wash the filters with ice-cold assay buffer to remove unbound radioactivity[1].
- Counting: Dry the filters, add scintillation cocktail, and measure the radioactivity using a scintillation counter.

3. Data Analysis:

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- Calculate specific binding by subtracting non-specific binding from total binding.
- Plot the percentage of specific binding against the logarithm of the test compound concentration.
- Determine the IC_{50} value (the concentration of the test compound that inhibits 50% of the specific binding of the radioligand).
- Calculate the Ki (inhibition constant) using the Cheng-Prusoff equation.

Signaling Pathways

Lysergic acid derivatives, including 1-Methyllysergol, are known to interact with various serotonin (5-HT) receptors, particularly the 5-HT_2 family. These receptors are G-protein coupled receptors (GPCRs) that can activate multiple intracellular signaling pathways. The two principal pathways for 5-HT_2A receptors are the Gq pathway and the β-arrestin pathway[16][17][18][19][20].

Gq Signaling Pathway

Activation of the 5-HT_2A receptor by an agonist like a lysergic acid derivative leads to the activation of the Gq alpha subunit. This initiates a cascade that results in the generation of second messengers, inositol triphosphate (IP_3) and diacylglycerol (DAG), ultimately leading to an increase in intracellular calcium and the activation of Protein Kinase C (PKC)[4][18][19].

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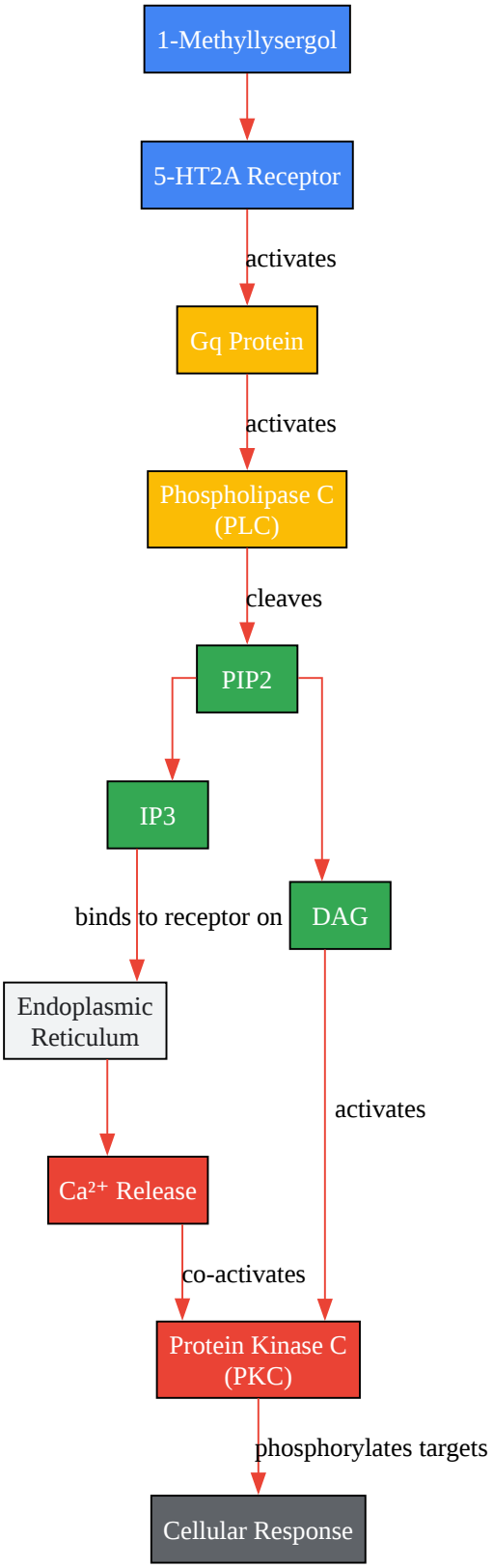

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Simplified Gq signaling pathway for the 5-HT2A receptor.

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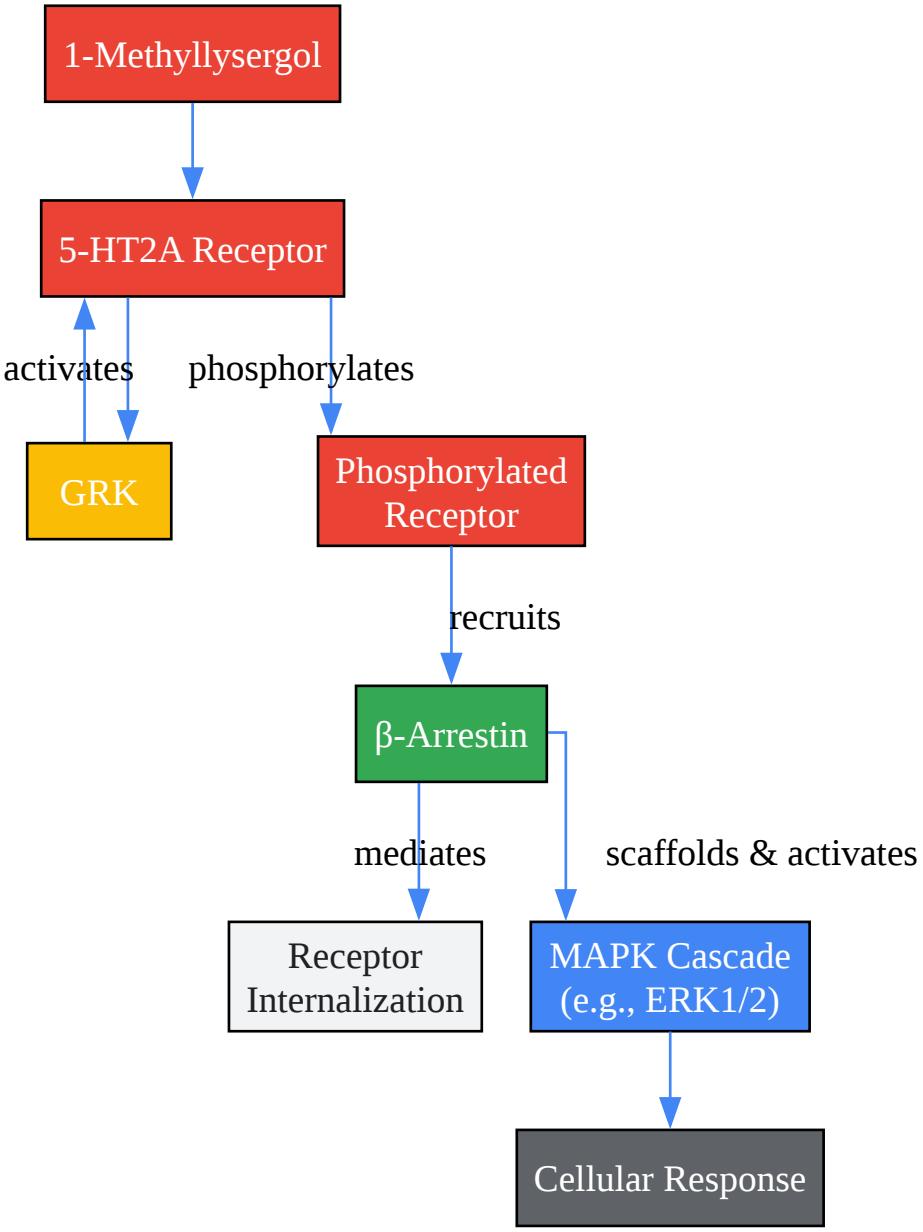
β-Arrestin Signaling Pathway

Upon agonist binding and subsequent receptor phosphorylation by G protein-coupled receptor kinases (GRKs), β-arrestin can be recruited to the 5-HT$_2$A receptor. This leads to receptor desensitization, internalization, and the initiation of a distinct signaling cascade that is independent of G-protein activation. This can involve the activation of mitogen-activated protein kinases (MAPKs) like ERK1/2[16][17][20].



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Simplified β-arrestin signaling pathway for the 5-HT2A receptor.

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